

Norbiotinamine hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: **Norbiotinamine hydrochloride**

Cat. No.: **B12431569**

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In-Depth Technical Guide to Norbiotinamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Norbiotinamine hydrochloride is a versatile chemical reagent that serves as a valuable alternative to biotin in various bioconjugation and research applications. Its unique structure, featuring a primary amine, allows for the formation of stable amide bonds with carboxylic acids, a reaction that is fundamental in the labeling and crosslinking of biomolecules. This guide provides a comprehensive overview of **Norbiotinamine hydrochloride**, including its chemical properties, synthesis, and applications, with a focus on detailed experimental protocols and data presentation for the scientific community.

Core Chemical and Physical Properties

Norbiotinamine hydrochloride is the salt form of Norbiotinamine, a biotin analog. The hydrochloride salt enhances the compound's stability and solubility in aqueous solutions, making it suitable for a wide range of biochemical experiments.

Property	Value	Source
CAS Number	160385-86-4	[1] [2]
Molecular Formula	C9H18CIN3OS	[3]
Molecular Weight	251.77 g/mol	[3]
Synonyms	(3aS,4S,6aR)-4-(4-aminobutyl)tetrahydro-1H-thieno[3,4-d]imidazol-2(3H)-one hydrochloride	N/A
Solubility	200 mg/mL in water (with heating and sonication)	[1]
Storage	Store at -20°C for up to 1 month, or at -80°C for up to 6 months. [1]	N/A
Purity	>96%	[3]

Synthesis and Bioconjugation

The synthesis of Norbiotinamine and its derivatives was first described by Szalecki in 1996.[\[4\]](#) The core of its utility lies in its primary amine, which can be coupled to carboxylic acids on proteins, peptides, or other molecules to form a stable amide bond. This "inverse" orientation of the amide linkage, compared to the linkage formed with biotin's carboxylic acid, can be advantageous in specific experimental contexts.[\[4\]](#)

Experimental Protocol: Coupling of Norbiotinamine Hydrochloride to a Carboxylic Acid

This protocol provides a general procedure for the conjugation of **Norbiotinamine hydrochloride** to a target molecule containing a carboxylic acid group, using the common coupling agents N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC) and N-hydroxysuccinimide (NHS).

Materials:

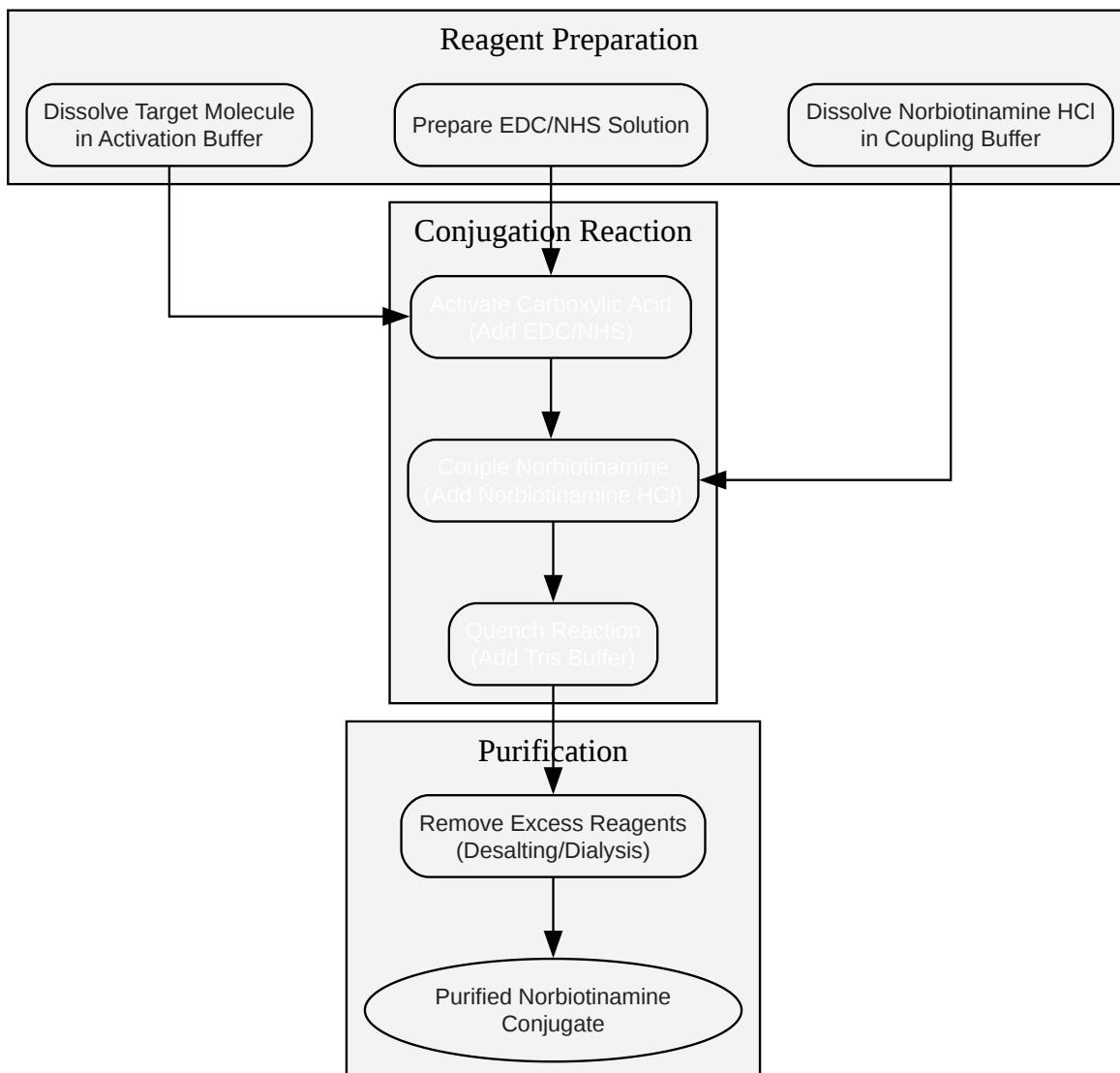
- **Norbiotinamine hydrochloride**
- Target molecule with a carboxylic acid group
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), 0.5 M NaCl, pH 6.0
- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting column

Procedure:

- Preparation of Reagents: Prepare all buffers and allow them to reach room temperature. Dissolve **Norbiotinamine hydrochloride**, the target molecule, EDC, and NHS in the appropriate buffers immediately before use.
- Activation of Carboxylic Acid:
 - Dissolve the target molecule in the Activation Buffer.
 - Add a 10-fold molar excess of EDC and NHS to the target molecule solution.
 - Incubate for 15-30 minutes at room temperature to activate the carboxylic acid groups by forming an NHS ester.
- Coupling Reaction:
 - Add a 10- to 50-fold molar excess of **Norbiotinamine hydrochloride** (dissolved in Coupling Buffer) to the activated target molecule solution.
 - Incubate for 1-2 hours at room temperature, or overnight at 4°C, with gentle mixing.
- Quenching of Reaction:

- Add the Quenching Buffer to a final concentration of 10-50 mM to quench any unreacted NHS esters.
- Incubate for 15 minutes at room temperature.
- Purification of the Conjugate:
 - Remove excess, unreacted **Norbiotinamine hydrochloride** and byproducts using a desalting column or dialysis, equilibrating with the desired storage buffer (e.g., PBS).
- Characterization:
 - Confirm the conjugation and assess the degree of labeling using appropriate techniques such as mass spectrometry, HPLC, or functional assays (e.g., binding to avidin or streptavidin).

Experimental Workflow: Bioconjugation and Purification

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Caption: Workflow for the bioconjugation of **Norbiotinamine hydrochloride**.

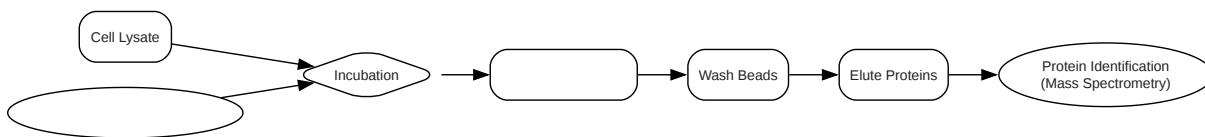
Applications in Research

The primary application of **Norbiotinamine hydrochloride** is as a labeling reagent. Once conjugated to a molecule of interest, the biotin moiety can be used for detection, purification, or immobilization through its high-affinity interaction with avidin and streptavidin.

Proteomics and Target Identification

Norbiotinamine derivatives can be used as molecular probes in chemical proteomics to identify the binding targets of small molecules. For instance, a norbiotinyl isothiocyanate probe has been utilized to identify protein targets of isothiocyanates in cell lysates. The general workflow involves incubating the probe with the cell lysate, capturing the probe-protein conjugates on streptavidin-coated beads, and identifying the bound proteins by mass spectrometry.

Logical Relationship: Target Identification Workflow



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Caption: Workflow for protein target identification using a Norbiotinamine-based probe.

Signaling Pathways

Currently, there is no direct evidence in the scientific literature to suggest that **Norbiotinamine hydrochloride** is involved in or directly modulates specific signaling pathways. Its primary role is that of a research tool for the study of other biomolecules, rather than as a bioactive molecule itself.

Conclusion

Norbiotinamine hydrochloride is a valuable and versatile tool for researchers in life sciences. Its ability to be efficiently coupled to a wide range of molecules makes it an excellent choice for applications requiring sensitive detection, robust purification, or specific immobilization of biomolecules. The detailed protocols and workflows provided in this guide are intended to facilitate its effective use in the laboratory.

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